

# Hazards and safety precautions for handling 1-Oxaspiro[2.5]octane

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## Compound of Interest

Compound Name: 1-Oxaspiro[2.5]octane

Cat. No.: B086694

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## Technical Guide on the Safe Handling of 1-Oxaspiro[2.5]octane

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the known hazards and recommended safety precautions for handling **1-Oxaspiro[2.5]octane** (CAS No. 185-70-6). The information is compiled from publicly available safety data sheets and chemical databases. It is intended to inform laboratory personnel of the potential risks and to provide guidance on safe handling practices.

## Hazard Identification and Classification

**1-Oxaspiro[2.5]octane** is classified as a flammable liquid and an irritant. The primary hazards are associated with its flammability and its potential to cause skin, eye, and respiratory irritation.<sup>[1]</sup> While specific toxicity data for the parent compound is limited, data for related compounds, such as **1-Oxaspiro[2.5]octane**-2-carbonitrile, indicate more severe hazards including toxicity if swallowed and serious eye damage.<sup>[2]</sup>

## GHS Classification<sup>[1]</sup>

- Flammable liquids: Category 3
- Skin corrosion/irritation: Category 2

- Serious eye damage/eye irritation: Category 2A
- Specific target organ toxicity, single exposure; Respiratory tract irritation: Category 3

## Hazard Statements[1]

- H226: Flammable liquid and vapor.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

## Physical and Chemical Properties

A summary of the key physical and chemical properties of **1-Oxaspiro[2.5]octane** is provided in the table below. This data is essential for understanding its behavior under various laboratory conditions.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>12</sub> O	PubChem
Molecular Weight	112.17 g/mol	PubChem[1]
Physical State	Liquid at room temperature	Solubility of Things[3]
Appearance	Colorless liquid	Solubility of Things[3]
Density	0.9967 g/cm <sup>3</sup>	Solubility of Things[3]
Boiling Point	Not explicitly stated for the parent compound.	
Solubility	Soluble in polar solvents like ethanol and acetone; limited solubility in nonpolar solvents like hexane.	Solubility of Things[3]

# Experimental Protocols for Safe Handling

Detailed experimental protocols for the safety assessment of **1-Oxaspiro[2.5]octane** are not publicly available. However, based on its classification as a flammable liquid and irritant, the following standard laboratory procedures should be implemented.

## General Handling Precautions

- Ventilation: All work with **1-Oxaspiro[2.5]octane** should be conducted in a well-ventilated area, preferably within a chemical fume hood.[2][4]
- Ignition Sources: Keep the compound away from heat, sparks, open flames, and other ignition sources.[2] Use non-sparking tools and explosion-proof equipment where necessary. [2]
- Static Discharge: Implement proper grounding procedures to avoid the buildup of static electricity.[2]
- Personal Protective Equipment (PPE):
  - Eye Protection: Chemical safety goggles or a face shield are mandatory.[2]
  - Hand Protection: Wear appropriate chemical-resistant gloves.[2]
  - Skin and Body Protection: A lab coat or other suitable protective clothing should be worn. [2]
  - Respiratory Protection: If working outside of a fume hood or in case of inadequate ventilation, a NIOSH-approved respirator is required.[2]
- Hygiene: Wash hands thoroughly after handling.[4][5] Do not eat, drink, or smoke in the laboratory.[2]

## Spill and Emergency Procedures

- Spill Containment: In the event of a spill, evacuate unnecessary personnel from the area.[2] For small spills, absorb with an inert dry material and place in an appropriate chemical waste container. For large spills, dike the area to prevent spreading.[2]

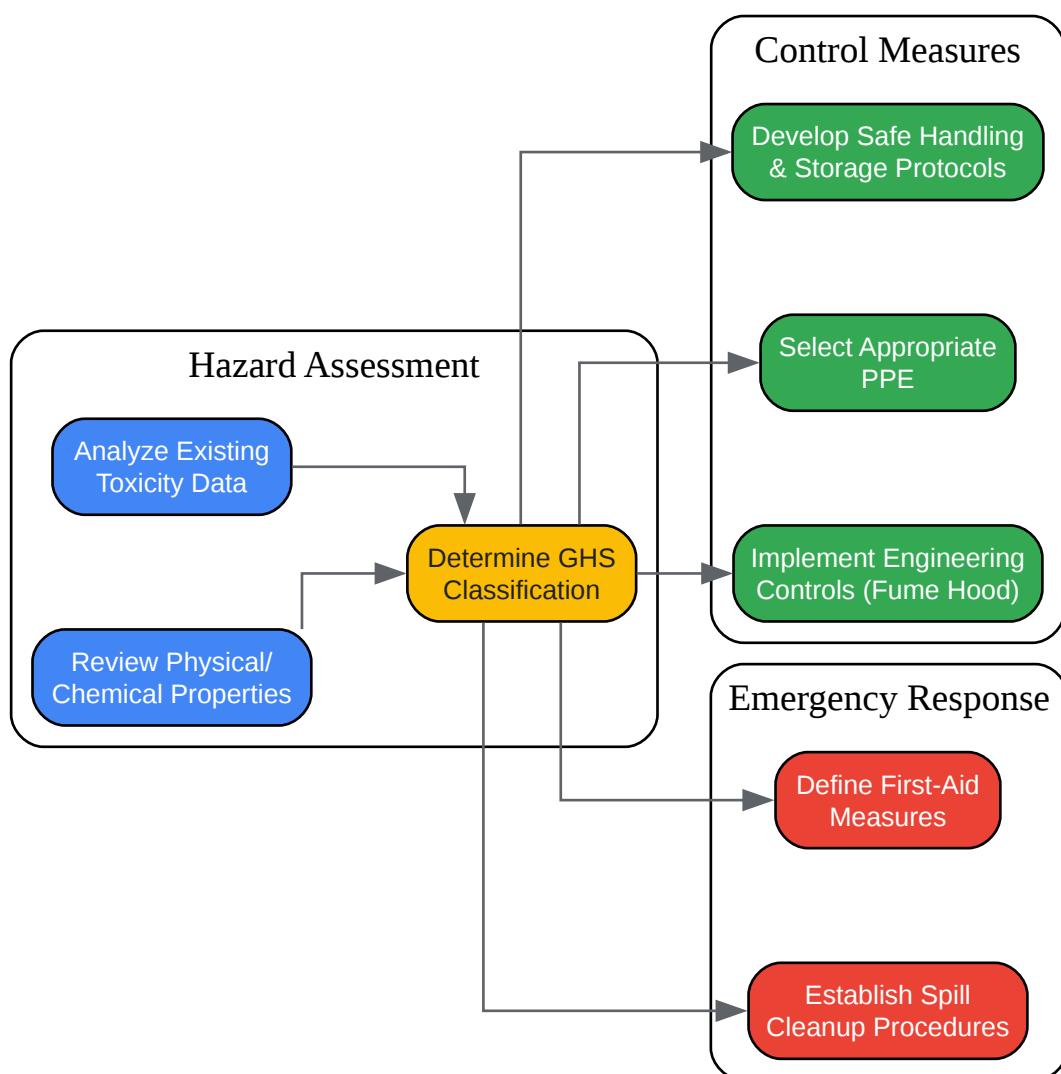
- Fire Extinguishing: Use alcohol-resistant foam, carbon dioxide, or dry chemical extinguishers.[\[2\]](#) Do not use a direct water jet.
- First Aid:
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[\[4\]](#)[\[5\]](#)
  - Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation persists.[\[4\]](#)
  - Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[4\]](#)[\[5\]](#)
  - Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[2\]](#)

## Storage and Disposal

- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible materials such as strong acids and oxidizing agents.[\[2\]](#)[\[4\]](#)
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains or waterways.[\[4\]](#)

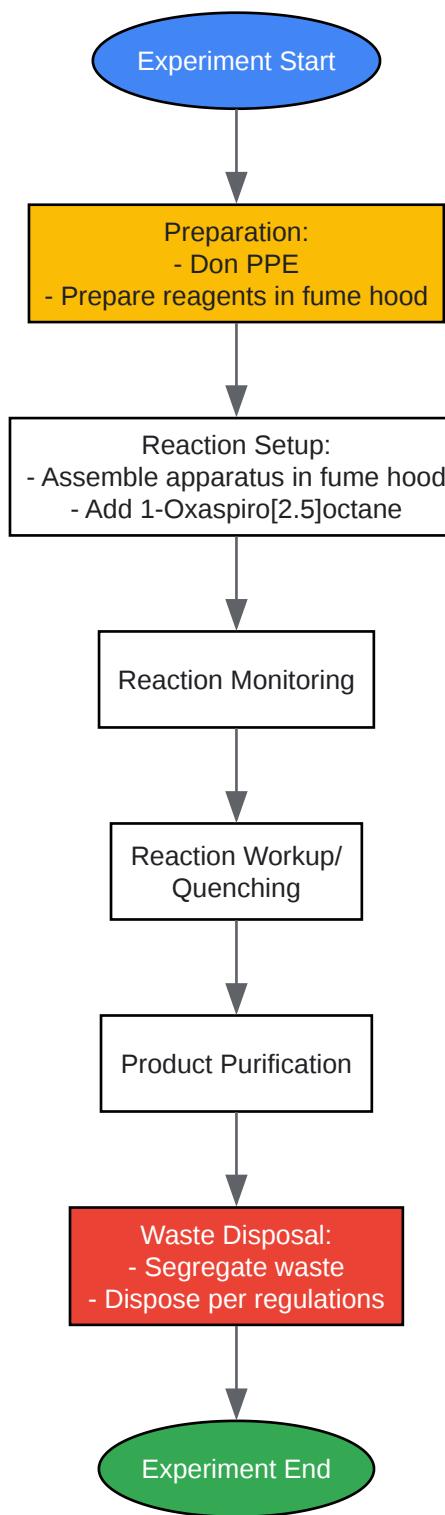
## Visualized Workflows and Relationships

The following diagrams illustrate the logical relationships in hazard assessment and control for chemicals like **1-Oxaspiro[2.5]octane**.



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Caption: Hazard assessment and control workflow for laboratory chemicals.



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Caption: General experimental workflow for using **1-Oxaspiro[2.5]octane**.

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